

Personal protective equipment for handling HSD1590

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Compound of Interest

Compound Name: HSD1590

Cat. No.: B2772101

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Essential Safety and Handling Guide for HSD1590

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the ROCK inhibitor **HSD1590** (CAS No. 2379279-96-4). Adherence to these guidelines is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Summary of Key Safety Information

While **HSD1590** is not classified as a hazardous substance or mixture according to the available Safety Data Sheet (SDS), standard laboratory precautions should always be observed.^[1] The toxicological properties of this compound have not been fully investigated.

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when handling any chemical, including those not classified as hazardous.^[2] The following PPE is recommended for handling **HSD1590**:

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles.	Protects against splashes and airborne particles.
Hand Protection	Nitrile or latex gloves.	Prevents direct skin contact with the compound.
Body Protection	Laboratory coat.	Protects clothing and skin from accidental spills.
Respiratory Protection	Not generally required under normal handling conditions with adequate ventilation. If handling large quantities or if dust is generated, a NIOSH-approved respirator may be appropriate.	Minimizes inhalation of airborne particles.

Quantitative Data

Identifier	Value
CAS Number	2379279-96-4
Molecular Formula	C20H18BN3O3
Molecular Weight	359.19 g/mol
Occupational Exposure Limits (OELs)	No data available.

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Handle **HSD1590** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.
- Storage: Store in a tightly sealed container in a cool, dry place away from direct sunlight.

- Hygiene: Practice good laboratory hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking.

Spill Management:

- Evacuate: Clear the immediate area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material (e.g., vermiculite, sand) to contain the spill.
- Collect: Carefully sweep or scoop up the absorbed material into a suitable container for disposal.
- Clean: Clean the spill area with soap and water.
- Dispose: Dispose of the waste in accordance with local, state, and federal regulations for non-hazardous chemical waste.

Disposal Plan:

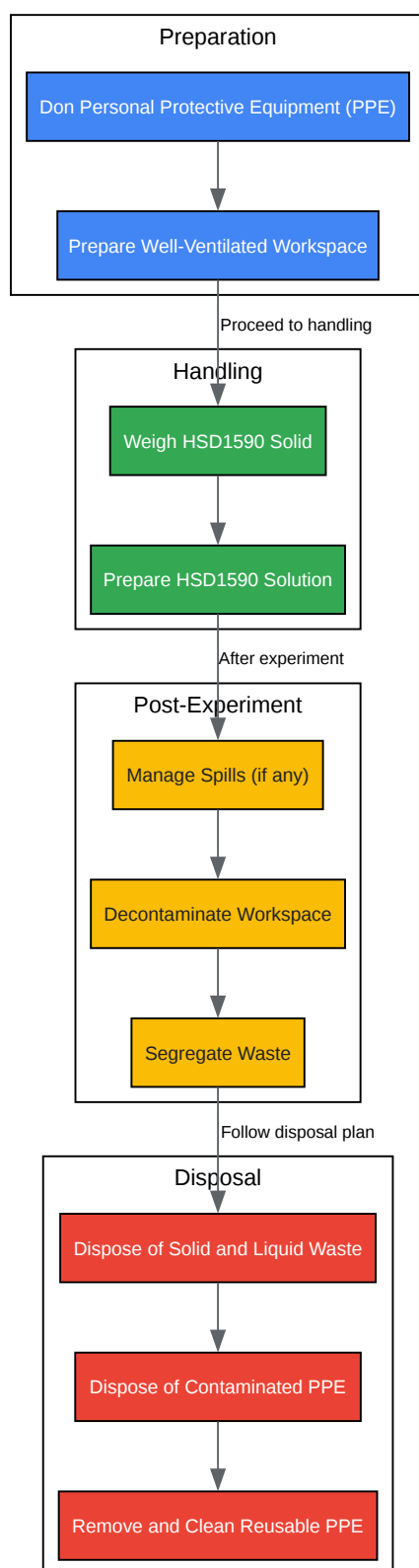
As **HSD1590** is not classified as a hazardous substance, it can typically be disposed of as non-hazardous chemical waste. However, institutional and local regulations may vary.

- Solid Waste: Uncontaminated, solid **HSD1590** can be disposed of in the regular trash, provided it is securely packaged.[\[3\]](#)[\[4\]](#)
- Liquid Waste: For solutions of **HSD1590**, consult your institution's environmental health and safety (EHS) office. Some non-hazardous liquid waste may be suitable for drain disposal with ample water, but this requires institutional approval.[\[1\]](#)[\[5\]](#)
- Empty Containers: Rinse empty containers thoroughly with a suitable solvent. The rinsate should be collected and disposed of as chemical waste. Once clean, deface the label and dispose of the container with regular laboratory glass or plastic waste.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.[\[1\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[\[1\]](#)

Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **HSD1590** from preparation to disposal.

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